

A Head-to-Head Comparison of Erinacine C and Erinacine S Bioactivity

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Compound of Interest

Compound Name: *Erinacine C*

Cat. No.: *B1249065*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective, data-supported comparison of the bioactive properties of **Erinacine C** and **Erinacine S**, two prominent diterpenoids isolated from the mycelium of *Hericium erinaceus*. As interest in these compounds for neurological and inflammatory disorders grows, a clear understanding of their distinct and overlapping mechanisms is crucial for advancing research and development efforts.

Data Presentation: Quantitative Bioactivity Comparison

The following table summarizes the key bioactive effects of **Erinacine C** and **Erinacine S** based on available preclinical data.

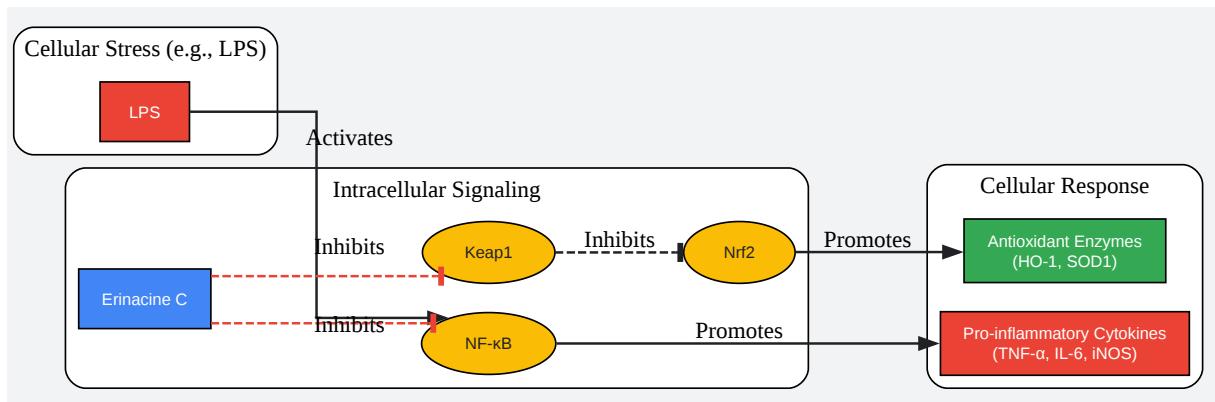
Bioactivity	Erinacine C	Erinacine S	Key Findings / Quantitative Data
Neurotrophic Factor Induction	Yes	Indirectly	Erinacine C induces the expression of Nerve Growth Factor (NGF) and Brain-Derived Neurotrophic Factor (BDNF) in astrocytic and mixed-glial cell models[1][2][3].
Neurite Outgrowth	Yes (NGF-dependent)	Yes (Directly on neurons)	Erinacine C enhances neurite outgrowth in PC12 cells in the presence of NGF[4]. Erinacine S significantly enhances neurite outgrowth in both central (CNS) and peripheral nervous system (PNS) primary neurons, an effect attributed to neurosteroid accumulation[2][5].

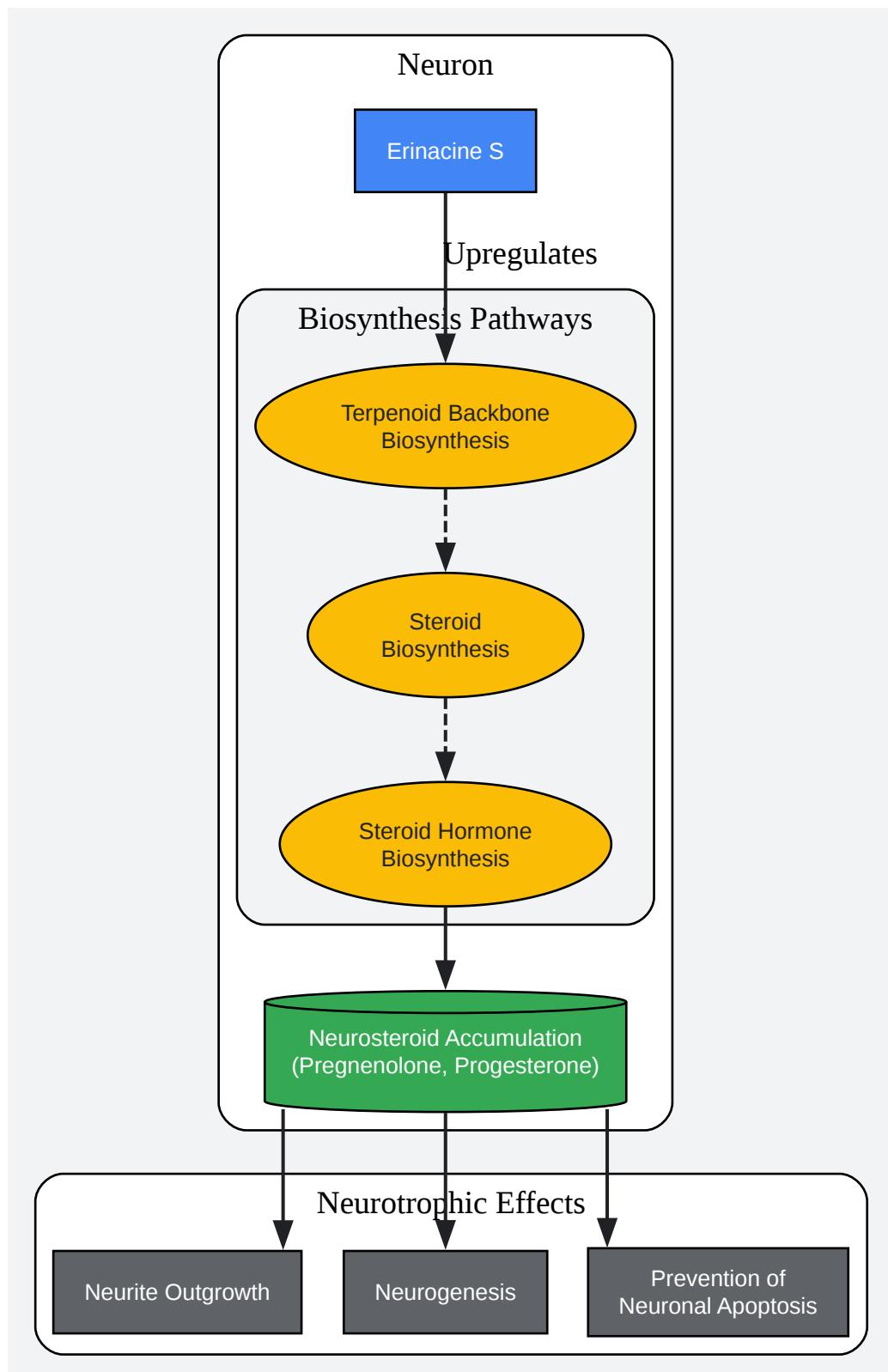
Anti-Inflammatory Activity	Yes	Yes	Both compounds reduce the abundance of pro-inflammatory cytokines such as IL-6 and TNF- α ^{[1][4]} . Erinacine C also inhibits inducible nitric oxide synthase (iNOS) expression in LPS-stimulated microglial cells ^{[4][6]} .
Antioxidant Pathway Activation	Yes (Nrf2 Pathway)	Not reported	Erinacine C activates the Nrf2 pathway, a primary regulator of the antioxidant response. This leads to the upregulation of antioxidant enzymes like heme oxygenase-1 (HO-1), superoxide dismutase (SOD1), and catalase ^{[1][4][7][8]} .
Primary Mechanism of Action	Down-regulation of NF- κ B and activation of the Nrf2 antioxidant pathway in glial cells ^{[4][6]} .	Induction of neurosteroid (pregnenolone and progesterone) accumulation in neurons ^{[1][5][9]} .	

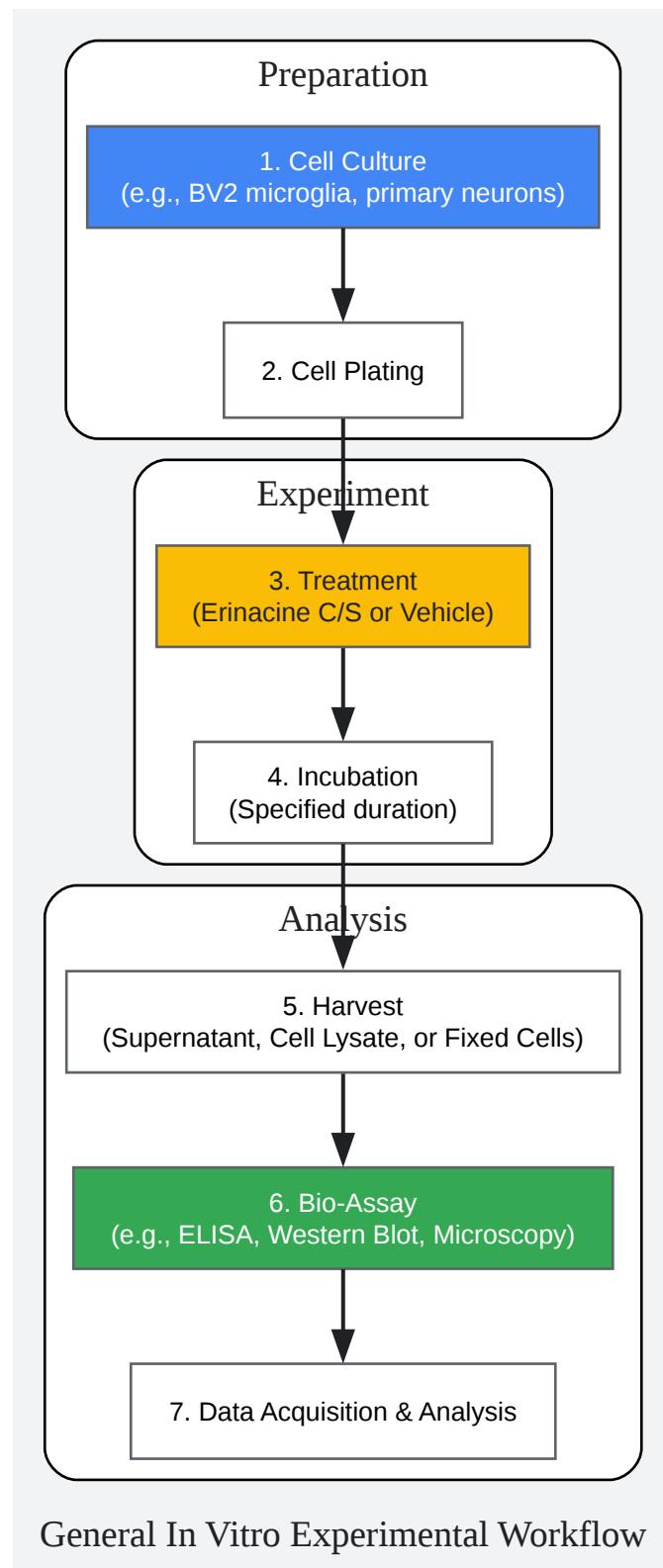
Oligodendrocyte Maturation	No effect reported[1].	Yes	Promotes the production of myelin basic protein and the maturation of cerebellar oligodendrocytes in neonatal rats[1].
Alzheimer's Disease Models	Not explicitly studied for this.	Yes	Attenuates amyloid-beta (A β) plaque burden in APP/PS1 transgenic mice[5][10][11].
Bioavailability	Data not available.	~15.13%	The absolute bioavailability of Erinacine S after oral administration in rats was determined to be 15.13%[12][13].

Signaling Pathways and Mechanisms of Action

The distinct bioactivities of **Erinacine C** and **Erinacine S** are rooted in their differential engagement with cellular signaling pathways.







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